

Application Note: Quantitative Analysis of Humantenidine in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *Humantenidine*

CAS No.: *114027-39-3*

Cat. No.: *B1180544*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Humantenidine is a complex indole alkaloid found in plants of the Gelsemium genus. Due to its potential pharmacological and toxicological activities, a sensitive and robust analytical method for its quantification in biological matrices is essential for pharmacokinetic, toxicokinetic, and clinical research. This application note details a validated Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the reliable determination of **Humantenidine** in human plasma. The protocol employs a straightforward protein precipitation for sample preparation and utilizes the stable isotope-labeled compound Gelsemine as an internal standard (IS) to ensure accuracy and precision.

Experimental Protocols

Materials and Reagents

- Analytes: **Humantenidine**, Gelsemine (Internal Standard)

- Solvents: Acetonitrile (LC-MS Grade), Methanol (LC-MS Grade), Formic Acid (LC-MS Grade), Deionized Water
- Equipment: UPLC system, Tandem Mass Spectrometer, Analytical Balance, Centrifuge, Calibrated Pipettes

Standard and Quality Control Sample Preparation

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of **Humantenidine** and Gelsemine (IS) in methanol.
- Working Standard Solutions: Serially dilute the **Humantenidine** stock solution with a 50:50 methanol/water mixture to prepare working standards for calibration curve and quality control (QC) samples.
- Calibration Standards & QC Samples: Spike blank human plasma with the appropriate working standard solutions to achieve the desired concentrations. A typical calibration curve might range from 0.1 to 200 ng/mL.[1][2][3][4] QC samples are typically prepared at low, medium, and high concentrations within this range (e.g., 0.4, 18, and 180 ng/mL).[3]
- Internal Standard Spiking Solution: Prepare a solution of Gelsemine in acetonitrile at a concentration of 20 ng/mL.[3]

Plasma Sample Preparation Protocol

This protocol utilizes a simple and efficient protein precipitation method.[3]

- Pipette 50 µL of plasma sample (calibration standard, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 150 µL of the internal standard spiking solution (Gelsemine in acetonitrile).[3]
- Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge the tubes at 14,900 x g for 10 minutes to pellet the precipitated proteins.[3]
- Carefully transfer the supernatant to a clean vial for analysis.

- Inject 2 μ L of the supernatant into the UPLC-MS/MS system.[3]

UPLC-MS/MS Conditions

Chromatographic Conditions (UPLC)

- Column: Waters ACQUITY UPLC BEH C18, 50 mm $\times$ 2.1 mm, 1.7 μ m[1][2][4]
- Mobile Phase A: 0.1% Formic Acid in Water[1][2]
- Mobile Phase B: Methanol[1][2]
- Flow Rate: 0.4 mL/min
- Injection Volume: 2 μ L[3]
- Column Temperature: 40 $^{\circ}$ C
- Gradient Elution:

Time (min)	% Mobile Phase B
0.0	10
1.5	95
2.5	95
2.6	10

| 4.0 | 10 |

Mass Spectrometry Conditions (MS/MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive[1][2][3][5]
- Scan Type: Multiple Reaction Monitoring (MRM)
- Ion Spray Voltage: 5500 V

- Source Temperature: 550 °C
- Key MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Humantenidine	327.14	296.19[5]
Gelsemine (IS)	323.20	236.23[5]

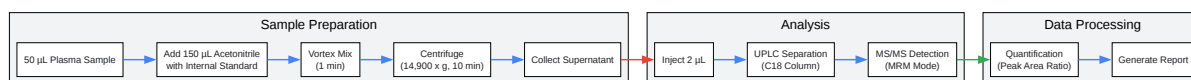
Note: Collision Energy (CE) and Declustering Potential (DP) should be optimized for the specific mass spectrometer used to achieve maximum signal intensity.

Method Validation Summary

The described method has been validated based on parameters reported in relevant scientific literature. The performance characteristics demonstrate a sensitive, accurate, and precise method suitable for bioanalytical applications.

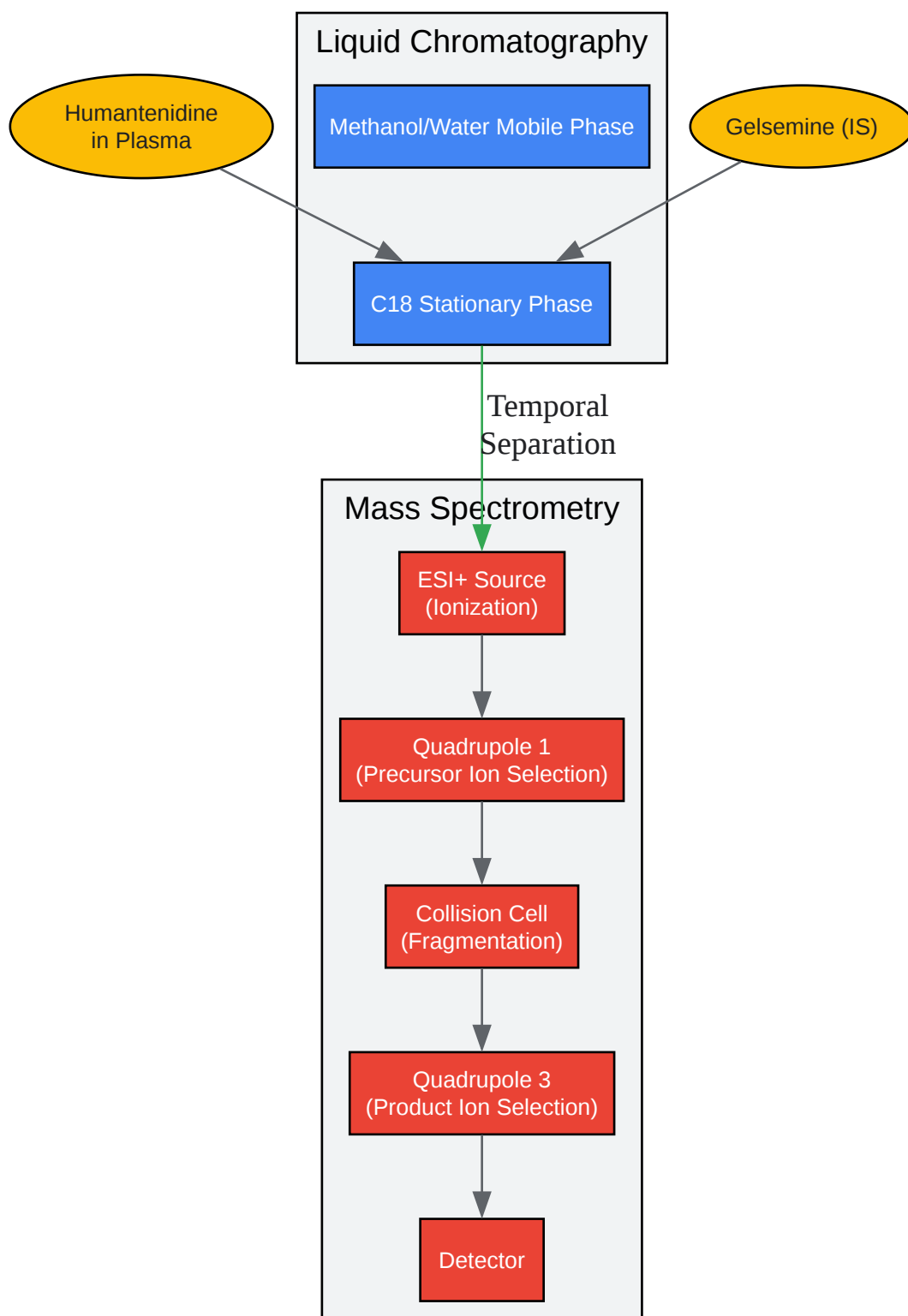
Parameter	Result	Reference
Linearity Range	0.1 - 200 ng/mL	[1][2][3][4]
Correlation Coefficient (r ²)	> 0.995	[1][2]
Lower Limit of Quantification (LLOQ)	0.1 ng/mL	[3]
Intra- & Inter-Day Precision (%RSD)	< 16%	[1][2][3]
Accuracy (% Bias)	86.9% to 113.2%	[1][2][3]
Extraction Recovery	> 75.8%	[1][2][3]
Matrix Effect	88.5% to 107.8%	[1][2][3]

Visualizations



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Caption: Experimental workflow for **Humantenidine** analysis in plasma.



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Caption: Logical relationship of the core LC-MS/MS analytical components.

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References

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